

An In-depth Technical Guide to Calcium Perborate

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Compound of Interest

Compound Name: Calcium perborate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium perborate**, detailing its chemical structure, properties, synthesis protocols, and diverse applications. The information is curated for professionals in research and development who require precise and technical data.

Chemical Formula and Structure

Calcium perborate is an inorganic compound known for its oxidizing properties. It is often found in hydrated forms and is structurally complex.

- Chemical Formula: $\text{Ca}(\text{BO}_3)_2$ or CaB_2O_6 [\[1\]](#)[\[2\]](#)
- Molecular Weight: Approximately 157.7 g/mol [\[3\]](#)[\[4\]](#)
- IUPAC Name: calcium;oxidooxy(oxo)borane[\[1\]](#)[\[3\]](#)
- SMILES: $\text{B}(=\text{O})\text{O}[\text{O}^-].\text{B}(=\text{O})\text{O}[\text{O}^-].[\text{Ca}^{+2}]$ [\[1\]](#)[\[3\]](#)

Structurally, **calcium perborate** is not a simple salt. It consists of a central calcium ion (Ca^{2+}) ionically bonded to two perborate anions ($[\text{B}(\text{O})\text{O}(\text{OH})]^-$). The structure is a complex three-dimensional network where boron atoms are coordinated with peroxide (O_2^{2-}) and hydroxyl groups[\[3\]](#). Spectroscopic and diffraction studies indicate that the material is often amorphous or poorly crystalline[\[3\]](#).

Conceptual ionic structure of **Calcium Perborate**.

Physicochemical and Spectroscopic Properties

The key properties of **calcium perborate** are summarized below. Its utility is primarily derived from its ability to release active oxygen.

Property	Value	Reference
Molecular Formula	CaB ₂ O ₆	[1]
Molecular Weight	157.7 g/mol	[3]
Appearance	White powder	N/A
Crystal System	Amorphous / Poorly Crystalline	[3]
Active Oxygen Content	~10.0% (theoretical)	[2][3]
Raman Spectroscopy	880 cm ⁻¹ (B-O-O stretch), 1450 cm ⁻¹ (O-O peroxy)	[3]
XRD Analysis	Broad peaks indicating amorphous characteristics	[3]

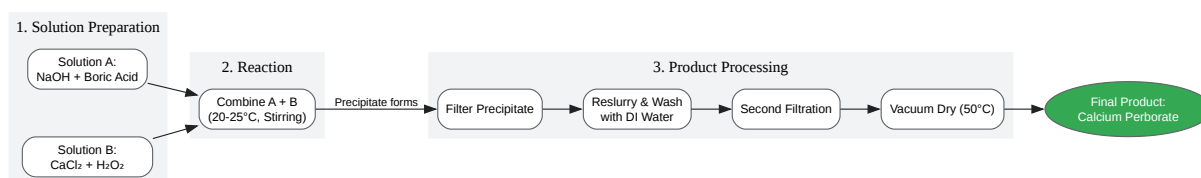
Synthesis Methodologies

Calcium perborate can be synthesized through several methods, with conventional precipitation being the most common. Advanced techniques like fluidized-bed crystallization offer greater control and scalability.

This method involves the reaction of a calcium salt with sodium perborate in an aqueous solution containing hydrogen peroxide.

- Preparation of Solutions:
 - Solution A: Dissolve sodium hydroxide and boric acid in deionized water.
 - Solution B: Prepare an aqueous solution of calcium chloride and hydrogen peroxide.

- Reaction: Add Solution B to Solution A dropwise under constant stirring. Maintain the reaction temperature between 20-25 °C[2].
- Precipitation: A white solid of **calcium perborate** will precipitate out of the solution.
- Filtration and Washing: Filter the solid precipitate from the reaction mixture. Reslurry the filter cake with deionized water and filter again to remove soluble impurities[2].
- Drying: Dry the final product overnight in a vacuum oven at 50 °C to yield a stable **calcium perborate** powder[2].



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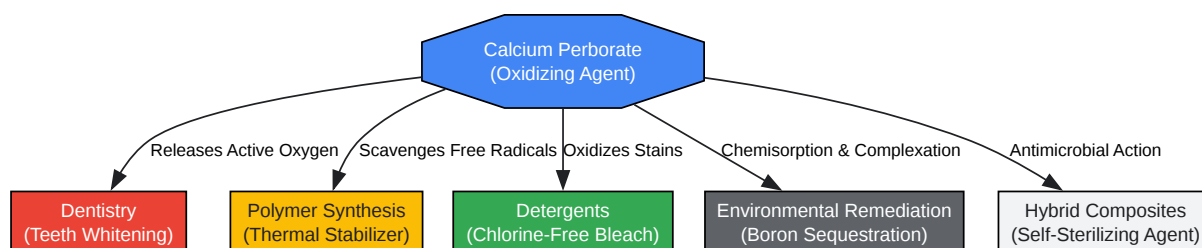
Workflow for the conventional precipitation of **Calcium Perborate**.

A modern, continuous production method has been developed using fluidized-bed reactors (FBRs) to enhance efficiency and boron recovery. The key operational parameters are critical for optimal yield.

Parameter	Optimal Value	Reference
pH	10.6	[3]
[Ca] / [B] Molar Ratio	0.6	[3]
[H ₂ O ₂] / [B] Molar Ratio	2.0	[3]
Hydraulic Retention Time	18 minutes	[3]
Boron Recovery Efficiency	>60%	[3]

Applications in Science and Industry

The oxidizing nature of **calcium perborate** makes it a valuable compound in various fields, from dental science to environmental remediation. Its chlorine-free bleaching action is a significant advantage in many applications.



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Key application areas of **Calcium Perborate** based on its properties.

In dentistry, **calcium perborate** is used as a teeth-whitening agent due to its effective and safe bleaching properties[2][4]. It functions by releasing active oxygen, which oxidizes organic pigments on teeth without damaging the enamel[3]. When incorporated into calcium silicate cements at 3%, it has been shown to maintain biocompatibility, although with a 15-20% reduction in compressive strength[3]. Furthermore, when integrated into biopolymers like chitosan, it creates hybrid composites with self-sterilizing properties, capable of reducing bacterial loads significantly, making it promising for medical device coatings[3].

As a chlorine-free bleach, **calcium perborate** is an environmentally preferable alternative in detergents[3]. In the manufacturing of polyolefins, its role as a thermal stabilizer is well-documented. An addition of 0.5–1.5 wt% scavenges free radicals during the extrusion process, thereby enhancing the thermal stability of the polymer[3].

Calcium perborate pellets have demonstrated high efficacy in wastewater treatment, specifically for the removal of boron contaminants. In pilot-scale studies using fluidized-bed reactors, a 95% boron removal from effluent was achieved through chemisorption and surface complexation[3]. The high surface area (12–15 m²/g) and amorphous structure of the pellets contribute to these favorable adsorption kinetics[3].

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